

Unveiling 3-Ethoxycyclohexene: A Historical and Technical Guide

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Compound of Interest

Compound Name: **3-Ethoxycyclohexene**

Cat. No.: **B15376129**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the discovery and history of **3-Ethoxycyclohexene**, a notable cyclic ether. The document outlines the seminal synthesis, experimental protocols, and key chemical data, offering a comprehensive resource for researchers in organic chemistry and drug development.

Discovery and Early Synthesis

The first documented synthesis of **3-Ethoxycyclohexene** is attributed to the pioneering work of Hofmann and Damm in 1898. Their research, published in the esteemed journal Berichte der Deutschen Chemischen Gesellschaft, detailed the preparation of this compound. Subsequent work by chemists such as McCasland and Smith in 1950 further referenced this foundational synthesis, solidifying its place in the historical record of organic chemistry.

The initial synthesis of **3-Ethoxycyclohexene** was achieved through the reaction of cyclohexene dibromide with sodium ethoxide. This reaction follows a nucleophilic substitution and elimination pathway, leading to the formation of the target cyclic ether.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Ethoxycyclohexene** is presented below. This data is crucial for its application in further chemical synthesis and for understanding its behavior in various experimental conditions.

Property	Value	Reference
Molecular Formula	C8H14O	[1]
Molecular Weight	126.20 g/mol	[1]
CAS Number	51122-94-2	[1]
IUPAC Name	3-ethoxycyclohexene	[1]

Experimental Protocols

The following section details the experimental protocol for the synthesis of **3-Ethoxycyclohexene**, based on the analogous method described for 3-methoxycyclohexene which was adapted from the original work of Hofmann and Damm.

Synthesis of 3-Ethoxycyclohexene from Cyclohexene Dibromide

This protocol outlines the preparation of **3-Ethoxycyclohexene** via the reaction of cyclohexene dibromide with sodium ethoxide.

Materials:

- Cyclohexene dibromide
- Sodium metal
- Absolute ethanol
- Diethyl ether
- Water

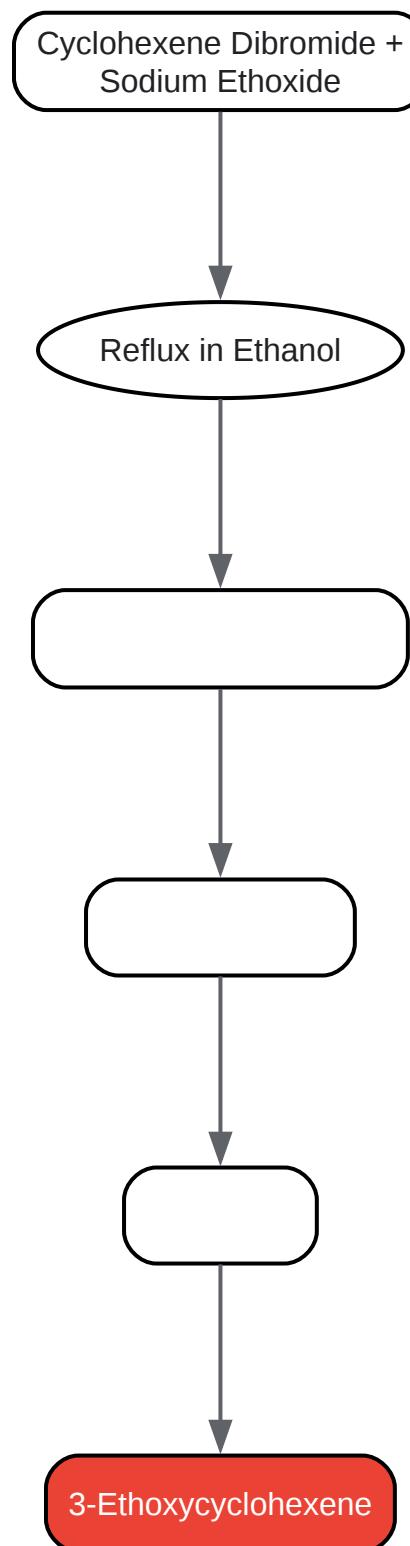
Procedure:

- A solution of sodium ethoxide is prepared by dissolving sodium metal in absolute ethanol.
- Crude cyclohexene dibromide is added to the sodium ethoxide solution.

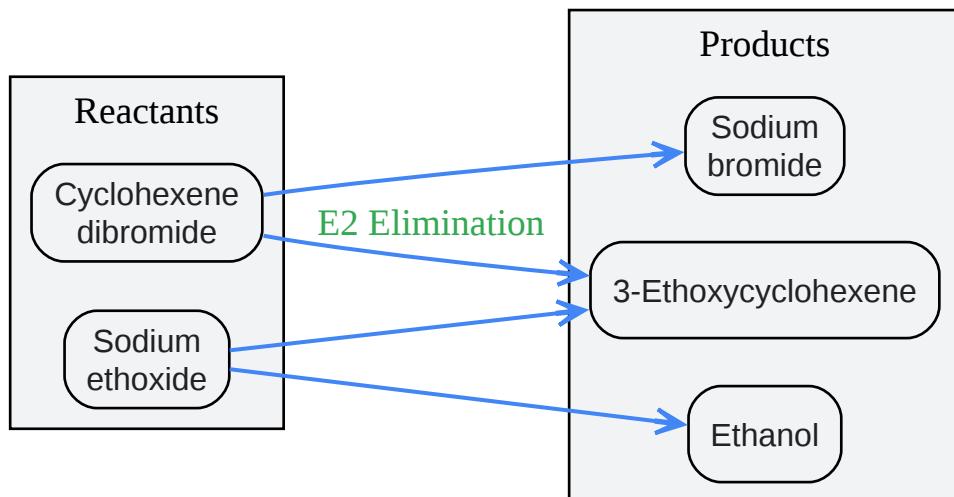
- The mixture is refluxed for several hours to ensure the completion of the reaction.
- Following reflux, the majority of the ethanol is removed by distillation.
- The remaining residue is diluted with water.
- The aqueous mixture is then repeatedly extracted with diethyl ether to isolate the crude **3-Ethoxycyclohexene**.
- The combined ethereal extracts are dried over a suitable drying agent.
- The final product is purified by distillation.

Reaction Pathway and Workflow

The synthesis of **3-Ethoxycyclohexene** from cyclohexene dibromide involves a key reaction pathway. The workflow for this synthesis, from reactants to the final purified product, is illustrated below.

[Click to download full resolution via product page](#)**Synthetic workflow for 3-Ethoxycyclohexene.**

The reaction proceeds via an E2 elimination mechanism, where the ethoxide ion acts as a base, abstracting a proton, while the bromide ion is eliminated, leading to the formation of the double bond in the cyclohexene ring.



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Reaction mechanism overview.

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References

- 1. historyofscience.com [historyofscience.com]
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